

An In-depth Technical Guide to 6-Carboxyfluorescein: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 6-Carboxy-fluorescein

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Introduction

6-Carboxyfluorescein (6-FAM) is a widely utilized fluorescent dye belonging to the fluorescein family. Its robust spectroscopic properties, including a high quantum yield and absorption maximum that aligns well with the 488 nm argon laser line, have established it as a cornerstone for fluorescent labeling in a multitude of biological research applications. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and key experimental applications of 6-FAM for researchers, scientists, and professionals in drug development.

Chemical Structure and Isomers

6-Carboxyfluorescein is a derivative of fluorescein characterized by a carboxyl group attached to the 6-position of the bottom phenyl ring. This carboxyl group provides a convenient handle for covalent attachment to biomolecules. The IUPAC name for 6-Carboxyfluorescein is 3',6'-dihydroxy-3-oxospiro[isobenzofuran-1(3H),9'-[9H]xanthene]-6-carboxylic acid.^[1]

It is important to note that commercial preparations of carboxyfluorescein are often a mixture of two structural isomers: 5-Carboxyfluorescein (5-FAM) and 6-Carboxyfluorescein (6-FAM). While the spectral properties of these isomers are nearly identical, the position of the carboxyl group can influence the geometry and reactivity of the resulting conjugate. For applications requiring precise linker chemistry, isomerically pure 6-FAM is recommended.

Caption: Chemical structure of 6-Carboxyfluorescein (6-FAM).

Physicochemical and Spectroscopic Properties

The key properties of 6-Carboxyfluorescein are summarized in the table below. These parameters are crucial for designing and interpreting fluorescence-based experiments.

Property	Value	Reference(s)
IUPAC Name	3',6'-dihydroxy-3-oxospiro[isobenzofuran-1(3H),9'-[9H]xanthene]-6-carboxylic acid	[1]
Molecular Formula	C ₂₁ H ₁₂ O ₇	[1]
Molecular Weight	376.32 g/mol	[1]
CAS Number	3301-79-9	[1]
Appearance	Orange to brown crystalline powder	[2]
Solubility	Soluble in DMSO, DMF, methanol, and aqueous buffers at pH > 6	[3]
Excitation Maximum (λ _{ex})	~492-495 nm	[3][4]
Emission Maximum (λ _{em})	~517-520 nm	[3][4]
Molar Extinction Coefficient (ε)	>72,000 M ⁻¹ cm ⁻¹ (at ~492 nm in 0.1 M Tris pH 8.0)	[2][3]
Fluorescence Quantum Yield (Φ)	~0.93 (for the free dye)	[5]
pKa	~6.4-6.5	[6][7]

Experimental Protocols

Synthesis of 6-Carboxyfluorescein

A common method for the synthesis of a mixture of 5- and 6-carboxyfluorescein involves the condensation of resorcinol with trimellitic anhydride in the presence of an acid catalyst, such as methanesulfonic acid.[8] The isomers can then be separated by fractional crystallization.[9] A more selective synthesis of 6-carboxyfluorescein can be achieved using a stannic chloride (SnCl_4) catalyst, which improves the ratio of the desired 6-isomer to the 5-isomer.[10]

Labeling of Proteins with 6-FAM N-hydroxysuccinimidyl (NHS) Ester

The carboxyl group of 6-FAM can be activated to an N-hydroxysuccinimidyl (NHS) ester, which readily reacts with primary amines (e.g., the side chain of lysine residues or the N-terminus) on proteins to form stable amide bonds.

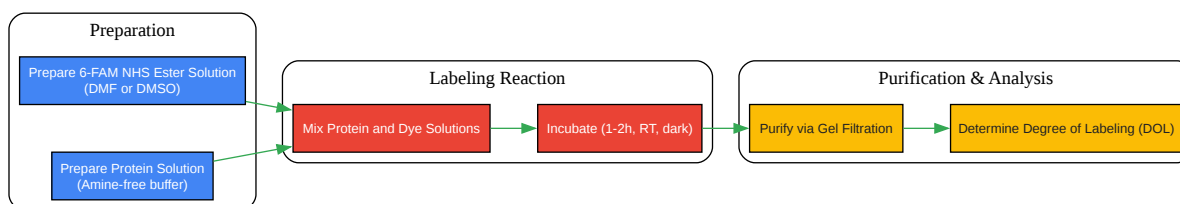
Materials:

- Protein of interest (1-10 mg/mL in amine-free buffer, e.g., PBS, pH 7.2-7.4)
- 6-FAM, SE (NHS ester)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Reaction buffer: 0.1 M sodium bicarbonate, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)

Protocol:

- Prepare the protein solution: Ensure the protein is in an amine-free buffer at an appropriate concentration. If necessary, perform a buffer exchange.
- Prepare the dye solution: Immediately before use, dissolve the 6-FAM NHS ester in a small amount of DMF or DMSO to create a 10 mg/mL stock solution.
- Reaction: While gently vortexing the protein solution, add the dissolved 6-FAM NHS ester. The molar ratio of dye to protein typically ranges from 10:1 to 20:1 and should be optimized for the specific protein.

- Incubation: Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- Purification: Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with a suitable storage buffer (e.g., PBS). The labeled protein will elute in the void volume.
- Characterization: Determine the degree of labeling (DOL) by measuring the absorbance of the conjugate at 280 nm (for the protein) and 494 nm (for 6-FAM).



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Caption: Workflow for labeling a protein with 6-FAM NHS ester.

Labeling of Oligonucleotides with 6-FAM

6-FAM is commonly incorporated into synthetic oligonucleotides at the 5' or 3' terminus, or internally. This is typically achieved during automated solid-phase synthesis using a 6-FAM phosphoramidite reagent. The dimethoxytrityl (DMT) group on the phosphoramidite allows for purification of the labeled oligonucleotide using a Glen-Pak™ cartridge or similar DMT-on purification methods.[11] Post-synthesis labeling of amine-modified oligonucleotides with 6-FAM NHS ester is also a viable method.

Applications in Research

The versatility of 6-Carboxyfluorescein has led to its widespread use in numerous research applications.

Fluorescence Microscopy

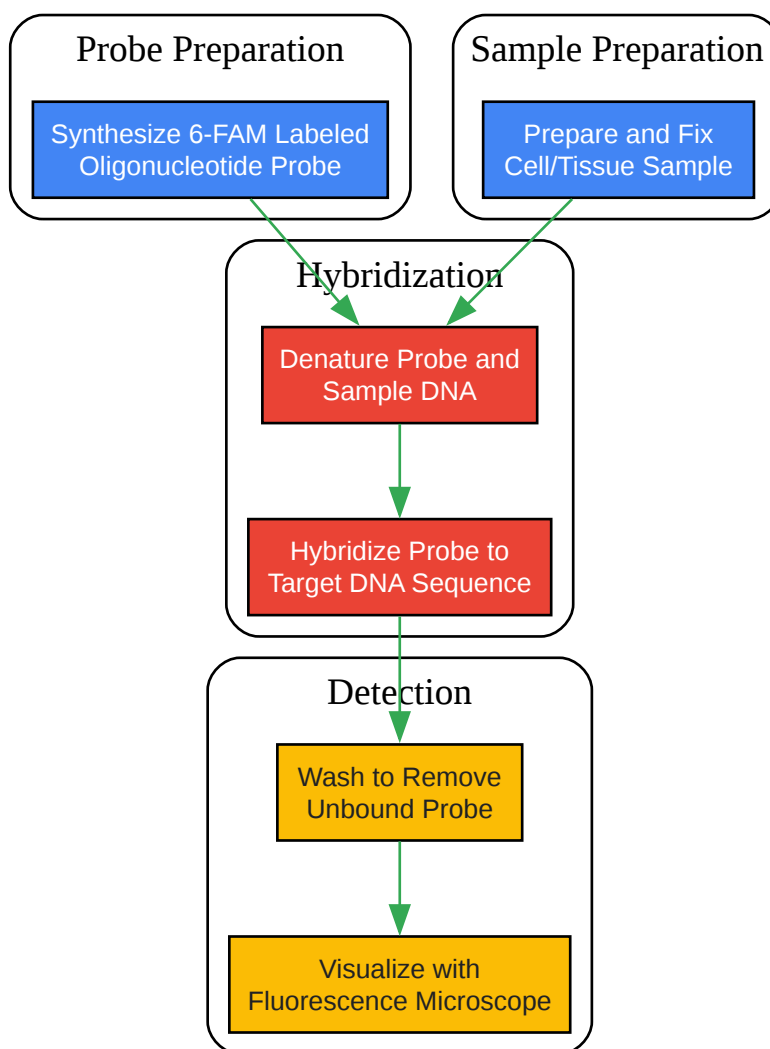
6-FAM conjugated to antibodies, peptides, or other probes enables the visualization of specific targets within fixed or living cells and tissues. Its bright green fluorescence provides high-contrast images.

Flow Cytometry

In flow cytometry, 6-FAM is used to label antibodies for immunophenotyping, allowing for the identification and quantification of specific cell populations.^[12] A derivative, carboxyfluorescein succinimidyl ester (CFSE), is widely used to track cell proliferation.^[13] CFSE readily enters cells and covalently attaches to intracellular proteins. With each cell division, the fluorescence intensity is halved, allowing for the quantitative analysis of cell division cycles.^[13]

Nucleic Acid Analysis

6-FAM is a standard fluorophore for labeling oligonucleotides used as primers in PCR and as probes in various hybridization-based assays, such as fluorescence in situ hybridization (FISH) and real-time PCR.^[14] In TaqMan® probes, 6-FAM is used as the reporter dye at the 5' end, and its fluorescence is quenched by a quencher at the 3' end until the probe is degraded during PCR.



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Caption: General workflow for Fluorescence In Situ Hybridization (FISH) using a 6-FAM labeled probe.

pH Sensing

The fluorescence of 6-Carboxyfluorescein is pH-dependent, with its fluorescence intensity increasing with pH over a physiological range.^[15] This property allows it to be used as a pH indicator for measuring intracellular pH.^{[16][17]}

Conclusion

6-Carboxyfluorescein remains an indispensable tool in the life sciences. Its well-characterized chemical and spectral properties, coupled with its versatility in labeling a wide range of biomolecules, ensure its continued use in both fundamental research and the development of new diagnostic and therapeutic agents. This guide provides a foundational understanding of 6-FAM, enabling researchers to effectively incorporate this powerful fluorescent probe into their experimental designs.

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